

physical and chemical properties of Hexachlorocyclopropane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexachlorocyclopropane

Cat. No.: B11948299

[Get Quote](#)

Hexachlorocyclopropane: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical and chemical properties of **Hexachlorocyclopropane** (C₃Cl₆). The information is curated for researchers, scientists, and professionals in drug development, with a focus on data clarity, experimental reproducibility, and logical visualization of processes.

Physical Properties

Hexachlorocyclopropane is a fully chlorinated cyclopropane derivative. Its physical characteristics are summarized in the table below, compiled from various sources. Discrepancies in reported values are noted where applicable.

Property	Value	Source(s)
Molecular Formula	C ₃ Cl ₆	[1][2]
Molecular Weight	248.75 g/mol	[2][3]
CAS Registry Number	2065-35-2	[1]
Appearance	White crystalline solid	Inferred from synthesis descriptions
Melting Point	376 K (103 °C)	[4]
384.25 K (111.1 °C) (Calculated)	[3]	
Boiling Point	490.74 K (217.59 °C) (Calculated)	[3]
Density	1.9 g/cm ³	Inferred from various sources
Solubility	Insoluble in water. Soluble in organic solvents like methanol.	Inferred from synthesis descriptions
LogP (Octanol/Water Partition Coefficient)	3.522 (Calculated)	[3]
Enthalpy of Fusion	18.600 kJ/mol	[4]
10.09 kJ/mol (Calculated)	[3]	

Chemical Properties

Hexachlorocyclopropane exhibits chemical properties characteristic of a highly halogenated, strained ring system.

Property	Description	Source(s)
Stability	Stable under normal conditions.	Inferred from handling procedures
Reactivity	Generally unreactive towards many reagents. Attempted nucleophilic substitution reactions have been reported as unsuccessful.	General knowledge of chlorinated hydrocarbons
Decomposition	Thermal decomposition properties are not well-documented. Like other chlorinated hydrocarbons, it is expected to decompose at high temperatures, potentially releasing toxic fumes such as hydrogen chloride and phosgene.	[5]
Incompatibilities	Expected to be incompatible with strong oxidizing agents, strong bases, and reactive metals.	[6][7][8]

Experimental Protocols

Synthesis of Hexachlorocyclopropane

This protocol is adapted from a procedure reported in the Journal of the American Chemical Society, as detailed in a public forum. It involves the reaction of tetrachloroethylene with chloroform in the presence of a strong base.

Materials:

- Tetrachloroethylene (Perchloroethylene)
- Chloroform

- Potassium Hydroxide (KOH) flakes
- Methanol (for recrystallization)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 100 mL of tetrachloroethylene and 60 g of potassium hydroxide flakes.
- With stirring, add 10 mL of chloroform to the mixture.
- Gently heat the mixture to reflux.
- Once reflux is established, continue the reaction for an additional 10 minutes with vigorous stirring.
- After the reaction is complete, cool the flask in a water bath to room temperature.
- Filter the solid potassium chloride byproduct and discard it.
- The filtrate, containing the crude product, can be concentrated by evaporating the solvent.
- The resulting crude crystalline mass is then purified by recrystallization.

Purification by Recrystallization

Procedure:

- To the crude crystalline mass of **Hexachlorocyclopropane**, add a minimal amount of hot methanol to dissolve the solid completely. Additional methanol can be added if the crystals do not fully dissolve.
- Once dissolved, allow the solution to cool slowly to room temperature, and then place it in a freezer to facilitate crystal formation.
- Collect the resulting large crystals by vacuum filtration.
- Wash the crystals with a small amount of cold methanol to remove any remaining impurities.

- Dry the purified crystals to obtain **Hexachlorocyclopropane**.

Proposed Analytical Method: Gas Chromatography-Mass Spectrometry (GC-MS)

Based on standard methods for the analysis of chlorinated hydrocarbons, the following GC-MS protocol is proposed for the identification and quantification of **Hexachlorocyclopropane**.

Instrumentation:

- Gas Chromatograph with a Mass Spectrometer detector (GC-MS).
- Capillary Column: A non-polar or semi-polar column (e.g., DB-5ms, HP-5ms) is recommended.

Sample Preparation:

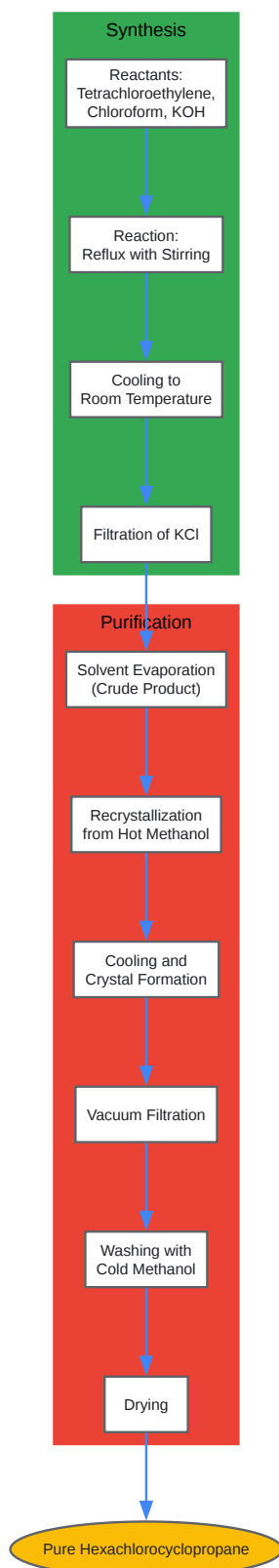
- Dissolve a known amount of the **Hexachlorocyclopropane** sample in a suitable volatile organic solvent (e.g., hexane, dichloromethane).
- Prepare a series of calibration standards of known concentrations.

GC-MS Conditions (Typical):

- Injector Temperature: 250 °C
- Injection Mode: Splitless
- Oven Temperature Program:
 - Initial Temperature: 50 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 280 °C, hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate.
- MS Detector: Electron Ionization (EI) mode.

- Mass Range: Scan from m/z 40 to 350.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and purification of **Hexachlorocyclopropane**.

Safety and Handling

A specific Safety Data Sheet (SDS) for **Hexachlorocyclopropane** is not readily available. The following information is inferred from data on structurally similar and related chlorinated compounds, such as hexachlorobenzene and hexachlorocyclopentadiene, and should be used as a guideline with caution.^[9]^[10]

- Potential Hazards:
 - Toxicity: May be harmful if swallowed, inhaled, or absorbed through the skin.^[10]
 - Irritation: May cause skin, eye, and respiratory tract irritation.^[9]^[10]
 - Carcinogenicity: May be a suspected carcinogen.^[9]
 - Environmental Hazards: Potentially toxic to aquatic life with long-lasting effects.^[10]
- Handling Precautions:
 - Use in a well-ventilated area or with a fume hood.
 - Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
 - Avoid breathing dust, fumes, or vapors.
 - Wash hands thoroughly after handling.
- First Aid Measures:
 - Inhalation: Move to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
 - Skin Contact: Immediately wash skin with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated place.
 - Keep away from incompatible materials such as strong oxidizing agents.
- Disposal:
 - Dispose of waste in accordance with local, state, and federal regulations. This material may be considered a hazardous waste.

Disclaimer: The safety and handling information provided is based on data for related compounds and should be treated as a preliminary guide. A thorough risk assessment should be conducted before handling **Hexachlorocyclopropane**. Always consult the most current safety data available and follow established laboratory safety protocols.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Hexachlorocyclopropane | C₃Cl₆ | CID 137420 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Hexachlorocyclopropane [webbook.nist.gov]
- 3. Hexachlorocyclopropane (CAS 2065-35-2) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 4. Hexachlorocyclopropane [webbook.nist.gov]
- 5. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]

- 6. Table of Incompatible Chemicals | Environmental Safety, Sustainability and Risk [essr.umd.edu]
- 7. Incompatible Chemicals | Office of Research Environmental Health and Safety | USU [research.usu.edu]
- 8. Appendix K - Incompatible Chemicals | Environment, Health and Safety [ehs.cornell.edu]
- 9. assets.thermofisher.com [assets.thermofisher.com]
- 10. cpachem.com [cpachem.com]
- To cite this document: BenchChem. [physical and chemical properties of Hexachlorocyclopropane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11948299#physical-and-chemical-properties-of-hexachlorocyclopropane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com